

Technical Guide: Synthesis of 3-(Dimethylamino)-2-methylpropan-1-ol

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Compound of Interest

Compound Name: 3-(Dimethylamino)-2-methylpropan-1-ol

CAS No.: 33622-41-2

Cat. No.: B1266124

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Executive Summary

- Target Molecule: **3-(Dimethylamino)-2-methylpropan-1-ol**
- CAS Registry Number: 17640-77-6
- Molecular Formula: C₅H₁₃NO
- Primary Application: Pharmaceutical intermediate (mannich base motifs), ligand for catalysis, and precursor for functionalized lipids.
- Selected Pathway: A two-step sequence involving the aza-Michael addition of dimethylamine to methyl methacrylate, followed by hydride reduction of the resulting ester.

Retrosynthetic Analysis

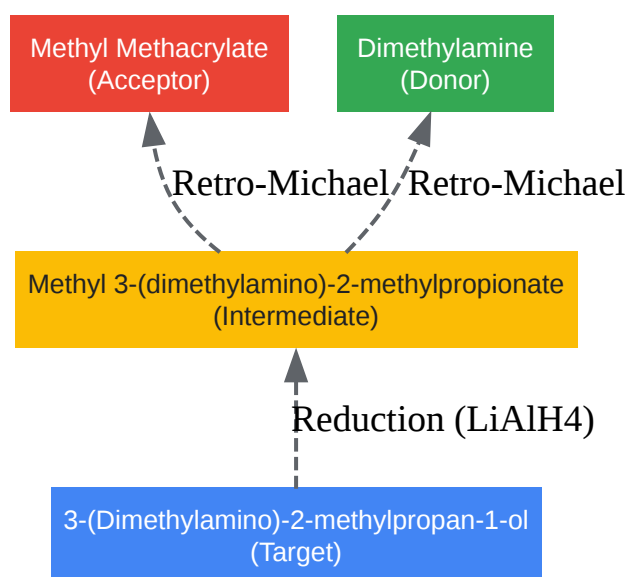
The strategic disconnection relies on the 1,4-relationship between the amine and the alcohol (derived from a carbonyl). The most logical disconnection cleaves the C1-O bond (reduction) and the C3-N bond (conjugate addition).

Logic:

- Functional Group Interconversion (FGI): The primary alcohol is derived from the reduction of a carboxylic ester.
- C-N Disconnection: The

-amino ester motif suggests a Michael addition of a secondary amine to an

-unsaturated ester.



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Figure 1: Retrosynthetic disconnection showing the breakdown into commodity precursors.

Primary Pathway: The Methacrylate Route

Step 1: Aza-Michael Addition

This step involves the nucleophilic attack of dimethylamine (DMA) onto the

-carbon of methyl methacrylate. This reaction is atom-economical and typically proceeds without a metal catalyst due to the high nucleophilicity of DMA.

Reaction Scheme:

Experimental Protocol:

- Setup: Use a pressure-rated vessel (autoclave or sealed tube) if using anhydrous DMA gas, or a standard round-bottom flask if using DMA in solution (e.g., 40% in water or THF), though anhydrous conditions prevent hydrolysis side-reactions.
- Stoichiometry: Charge Methyl Methacrylate (1.0 equiv) and Dimethylamine (1.1–1.2 equiv). Excess amine drives the equilibrium forward.
- Conditions: Stir at 0°C to Room Temperature initially. The reaction is exothermic. If conversion is slow, heat to 40–60°C for 2–4 hours.
- Monitoring: Monitor by GC-MS or TLC (stain with Dragendorff's reagent). Disappearance of the acrylate alkene peak in NMR (5.5–6.2 ppm) indicates completion.
- Workup: Remove excess dimethylamine and solvent under reduced pressure (rotary evaporator). The resulting oil, Methyl 3-(dimethylamino)-2-methylpropionate, is typically pure enough (>95%) for the next step. Distillation can be performed for high-purity applications (bp approx. 60–70°C at 10 mmHg).

Step 2: Hydride Reduction

The ester is reduced to the primary alcohol using Lithium Aluminum Hydride (LiAlH

). While catalytic hydrogenation is possible industrially, LiAlH

provides the most reliable lab-scale results.

Reaction Scheme:

Experimental Protocol:

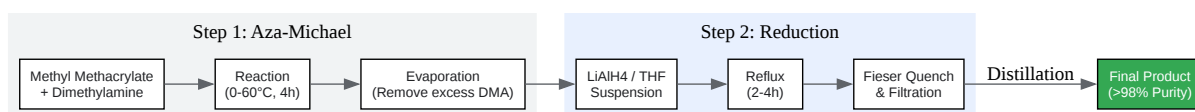
- Reagent Prep: In a dry 3-neck flask under Nitrogen/Argon, suspend LiAlH (1.5 equiv) in anhydrous THF or Diethyl Ether. Cool to 0°C.^{[1][2]}
- Addition: Dissolve the ester from Step 1 in anhydrous THF. Add this solution dropwise to the hydride suspension. Caution: Exothermic gas evolution (H₂).
- Reaction: Allow to warm to room temperature. Reflux for 2–4 hours to ensure complete reduction.
- Quench (Fieser Method): Cool to 0°C. Carefully add:
 - mL Water (per g LiAlH₄)
 - mL 15% NaOH
 - mL Water
- Isolation: A granular white precipitate (aluminum salts) will form. Filter through a Celite pad. Dry the filtrate over Na₂SO₄ and concentrate in vacuo.
- Purification: Distill the residue under vacuum to obtain the pure amino alcohol as a colorless liquid.

Process Data & Optimization

Key Parameters Table:

Parameter	Step 1: Michael Addition	Step 2: Reduction
Limiting Reagent	Methyl Methacrylate	Methyl 3-(dimethylamino)-2-methylpropionate
Reagent	Dimethylamine (anhydrous preferred)	LiAlH (pellets or powder)
Solvent	Methanol (protic promotes Michael) or Neat	THF or Et O (Anhydrous)
Temperature	0°C	0°C
	60°C	Reflux (66°C)
Key Hazard	Volatile Amine / Pressure	H
		Gas / Pyrophoric Hydride
Typical Yield	85–95%	80–90%

Workflow Diagram:



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Figure 2: Process flow for the two-step synthesis.

Alternative Pathway: Reductive Methylation

If 3-amino-2-methylpropan-1-ol is available (e.g., from the reduction of 3-amino-2-methylpropanoic acid), a reductive methylation (Eschweiler-Clarke or Hydrogenation) can be performed.

- Reagents: Formaldehyde (aq), Formic Acid (reductant) or H
/Pd-C.
- Pros: Avoids LiAlH
if the amino-alcohol precursor is already reduced.
- Cons: The precursor is less common than methyl methacrylate.

Safety & Integrity (E-E-A-T)

- Self-Validating Step: In Step 1, the disappearance of the characteristic acrylate protons (vinyl region) in NMR is a definitive "Go/No-Go" signal before proceeding to reduction. Do not proceed if vinyl protons remain.
- Handling Amines: Dimethylamine is a gas at room temperature (bp 7°C). Use a cold trap or chilled condenser (dry ice/acetone) to retain the reagent during addition.
- Quenching: The amino-alcohol product is water-soluble.^[3] During the LiAlH
quench, avoid excessive water which may trap the product in the aqueous phase. The Fieser method (minimal water) is critical to ensure the product remains in the organic phase for filtration.

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